

A Technical Safety Guide to 1-Tert-butyl-3-iodobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Tert-butyl-3-iodobenzene

Cat. No.: B1330940

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This document provides a comprehensive technical overview of the safety data for **1-Tert-butyl-3-iodobenzene** (CAS: 58164-02-6), compiled from publicly available Safety Data Sheets (SDS) and chemical databases. It is intended to inform safe handling, storage, and emergency procedures for laboratory and research applications.

Chemical Identification and Properties

1-Tert-butyl-3-iodobenzene is an organoiodine compound used as an intermediate in organic synthesis.^[1] Its key identifiers and physicochemical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-tert-butyl-3-iodobenzene ^{[2][3]}
Synonyms	1-Iodo-3-tert-butylbenzene, 3-(tert-Butyl)iodobenzene ^{[4][5]}
CAS Number	58164-02-6 ^{[2][3][4][5]}
Molecular Formula	C ₁₀ H ₁₃ I ^{[2][4][5][6]}
Molecular Weight	260.11 g/mol ^{[2][4]}
InChIKey	DZOSRDFXDIXEEL-UHFFFAOYSA-N ^[3]

Table 2: Physicochemical Data

Property	Value	Source
Appearance	Transparent liquid or powder[1][6]	ChemBK, ECHEMI
Density	1.459 - 1.5 g/cm ³ [4][6]	ChemBK, Chemsrc
Boiling Point	244.6°C at 760 mmHg[4][6]	ChemBK, Chemsrc
Flash Point	107.0°C[4][6]	ChemBK, Chemsrc
Vapor Pressure	0.0469 mmHg at 25°C[4][6]	ChemBK
LogP (Octanol/Water)	4.94[4]	Chemsrc

Hazard Identification and GHS Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity if swallowed.

Table 3: GHS Hazard Classification

Hazard Class	Category	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[2][5]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation[2][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation[2][5]

Signal Word:Warning[2][3][5]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[5\]](#)

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the table below.

Table 4: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P264	Wash skin thoroughly after handling.[5]	
P270	Do not eat, drink or smoke when using this product.[7]	
P271	Use only outdoors or in a well-ventilated area.[5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
P302+P352	IF ON SKIN: Wash with plenty of water.[5]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	
P332+P313	If skin irritation occurs: Get medical advice/attention.[5]	
P337+P313	If eye irritation persists: Get medical advice/attention.[5]	

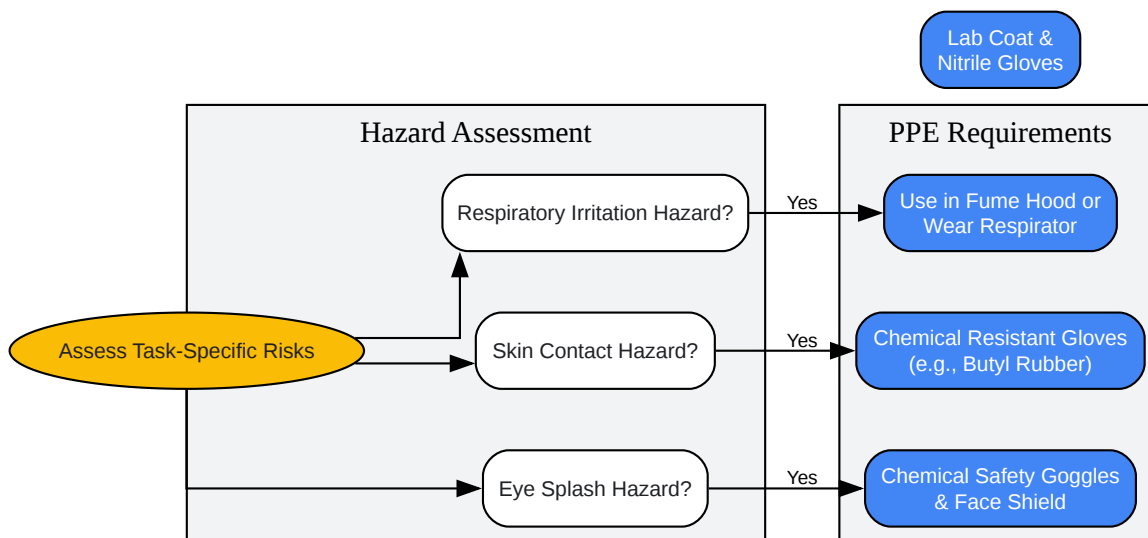
P362+P364	Take off contaminated clothing and wash it before reuse.[5]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]
P405	Store locked up.[5]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[3]

Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are critical when working with this substance.

Handling and Storage

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[7] Ensure eyewash stations and safety showers are readily accessible.[8]
- Personal Protective Equipment (PPE): The selection of appropriate PPE is mandatory. A logical workflow for PPE selection based on the identified hazards is illustrated below.



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Figure 1. Workflow for Personal Protective Equipment (PPE) Selection.

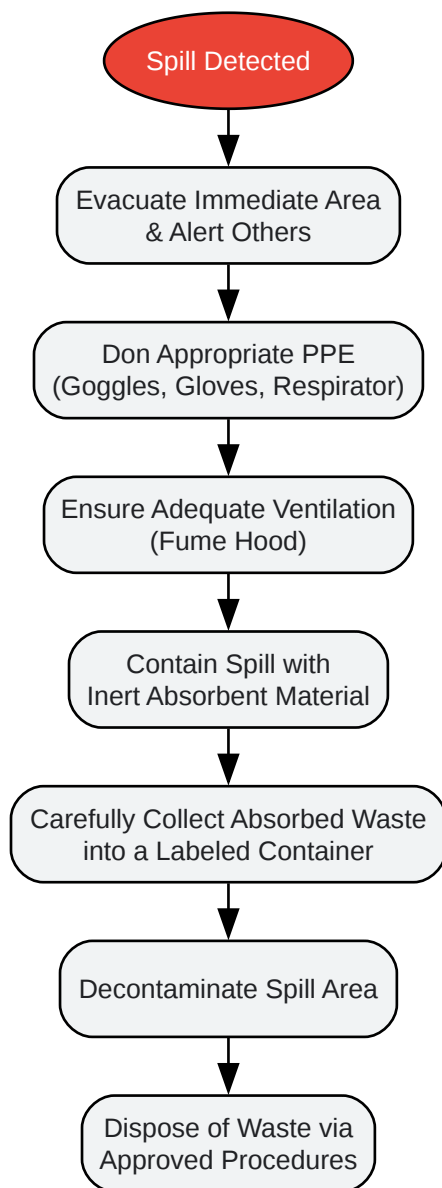
- Storage Conditions: Store in a cool, dark, and dry place.[3][6] The container should be tightly sealed and kept in a well-ventilated area.[5] The substance is noted to be light-sensitive.[6]

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[6][8] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[6]
- Skin Contact: Take off contaminated clothing.[5] Wash the affected area immediately with soap and plenty of water.[9] If irritation occurs and persists, seek medical attention.[5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[5] If symptoms occur or if the person feels unwell, call a poison center or doctor.[5]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[8]

Spill and Fire Procedures

- Spill Response: In case of a spill, evacuate the area and ensure adequate ventilation.[7] Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[7] Collect the absorbed material into a suitable, labeled container for disposal.[7] Prevent the spill from entering drains or waterways.[7]



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Figure 2. Logical Flow for Chemical Spill Emergency Response.

- Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[8\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)

Toxicological Information

The toxicological properties of **1-Tert-butyl-3-iodobenzene** have not been thoroughly investigated.[\[9\]](#)[\[10\]](#) The available information is primarily derived from GHS classifications based on analogous compounds.

- Acute Toxicity: Classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).[\[2\]](#)
- Skin Irritation: Causes skin irritation.[\[2\]](#)[\[5\]](#)
- Eye Irritation: Causes serious eye irritation.[\[2\]](#)[\[5\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.[\[2\]](#)[\[5\]](#)
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by IARC, ACGIH, NTP, or OSHA.[\[9\]](#)[\[10\]](#)

Appendix: Representative Experimental Protocols

Specific safety testing data for **1-Tert-butyl-3-iodobenzene** is not publicly detailed. The methodologies described below are generalized protocols based on OECD guidelines for the types of hazards identified (irritation and acute toxicity). These are provided for informational purposes to illustrate how such data is typically generated.

Protocol: In Vitro Skin Irritation (Based on OECD TG 439)

- Objective: To assess the potential of a substance to induce skin irritation using a reconstructed human epidermis (RhE) model.
- Methodology:
 - A commercially available RhE tissue model is treated topically with the test substance (**1-Tert-butyl-3-iodobenzene**).
 - A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
 - The substance is applied for a defined period (e.g., 60 minutes) at 37°C.
 - After exposure, the tissue is thoroughly rinsed and transferred to fresh culture medium for a post-incubation period (e.g., 42 hours).
 - Cell viability is then quantified by measuring the enzymatic conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a colored formazan salt by the mitochondria of viable cells.
- Interpretation: The substance is classified as a skin irritant (Category 2) if the mean tissue viability of three replicates is reduced to $\leq 50\%$.

Protocol: Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD TG 420)

- Objective: To determine the acute oral toxicity of a substance and identify the dose range causing mortality or evident toxicity.
- Methodology:
 - The test is conducted sequentially in a small group of animals (typically female rats).
 - A single animal is dosed at a starting level (e.g., 300 mg/kg) based on available information.

- If the animal survives, four additional animals are dosed at the same level. If no mortality or evident toxicity is observed, the test is repeated at the next highest fixed dose level (e.g., 2000 mg/kg).
- If the first animal dies, the test is repeated at the next lower fixed dose level (e.g., 50 mg/kg).
- Animals are observed for signs of toxicity and mortality for up to 14 days. Body weight is recorded weekly.
- Interpretation: The substance is assigned a GHS classification (e.g., Category 4 for an LD50 between 300 and 2000 mg/kg) based on the observed outcomes at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg).

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